

An In-Depth Technical Guide to Dicyclohexylphosphine

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Compound of Interest

Compound Name: Dicyclohexylphosphine

Cat. No.: B1630591

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **dicyclohexylphosphine**, with a focus on its molecular characteristics. This document is intended to serve as a foundational resource for professionals in research and drug development who utilize phosphine ligands in synthetic chemistry.

Core Molecular Data

Dicyclohexylphosphine is a secondary phosphine with the chemical formula $C_{12}H_{23}P$.^[1] It is a key intermediate and ligand in organic synthesis, particularly in cross-coupling reactions. The fundamental molecular properties are summarized below.

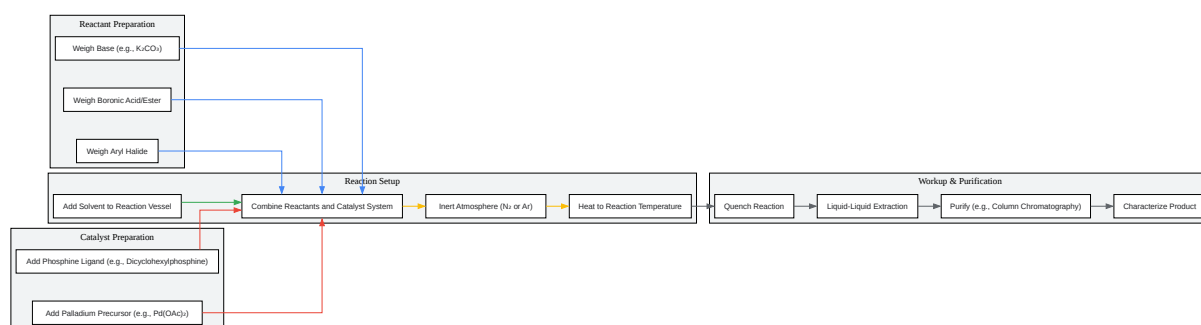
Property	Value	Source
Molecular Formula	$C_{12}H_{23}P$	^[1] ^[2]
Linear Formula	$(C_6H_{11})_2PH$	^[3]
Molecular Weight	198.28 g/mol	^[1]
Exact Mass	198.153737731 Da	^[1]
CAS Number	829-84-5	^[1] ^[2] ^[3]

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

Dicyclohexylphosphine and its derivatives are frequently employed as ligands in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is a cornerstone of modern drug discovery and development for the formation of carbon-carbon bonds. Below is a representative experimental workflow for a Suzuki-Miyaura coupling reaction, a common application for phosphine ligands.

While a specific, detailed experimental protocol for **dicyclohexylphosphine** itself is not provided in the search results, a generalized workflow for a Suzuki-Miyaura reaction, where a phosphine ligand like **dicyclohexylphosphine** is critical, can be illustrated. The phosphine ligand, in conjunction with a palladium precursor, forms the active catalyst responsible for facilitating the coupling of an organoboron compound with an organohalide.

The logical workflow for setting up such a reaction is depicted in the following diagram.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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References

- 1. Dicyclohexylphosphine | C₁₂H₂₃P | CID 13239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 829-84-5 C₁₂H₂₃P Dicyclohexylphosphine 95+% - CMO,CDMO,Custom Synthesis-Howei Pharm [howeipharm.com]
- 3. strem.com [strem.com]
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